

Vapor pressure and boiling point of Bis(1,3-dimethylbutyl) maleate

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Compound of Interest

Compound Name: *Bis(1,3-dimethylbutyl) maleate*

Cat. No.: *B086498*

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An In-depth Technical Guide on the Vapor Pressure and Boiling Point of **Bis(1,3-dimethylbutyl) maleate**

This technical guide provides a comprehensive overview of the vapor pressure and boiling point of **Bis(1,3-dimethylbutyl) maleate**, targeting researchers, scientists, and professionals in drug development. This document outlines the key physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Core Physical Properties

Bis(1,3-dimethylbutyl) maleate is an organic compound with the chemical formula $C_{16}H_{28}O_4$ ^[1]. Its physical properties, particularly vapor pressure and boiling point, are crucial for its handling, processing, and application in various chemical syntheses.

Quantitative Data Summary

The available quantitative data for **Bis(1,3-dimethylbutyl) maleate** is summarized in the table below. It is important to note that the boiling point is an estimated value.

Property	Value	Temperature	Notes
Boiling Point	346.88 °C	N/A	Rough estimate[1][2]
Vapor Pressure	5.5 Pa	20 °C	
Molecular Formula	C16H28O4	N/A	
Molecular Weight	284.39 g/mol	N/A	[1]
CAS Number	105-52-2	N/A	[1]

Experimental Protocols for Determination

The determination of vapor pressure and boiling point for esters like **Bis(1,3-dimethylbutyl) maleate** can be accomplished through various established experimental methods. The choice of method often depends on the required accuracy, the amount of sample available, and the pressure range of interest.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For pure compounds, the normal boiling point is the boiling point at a pressure of 1 atmosphere.

a) Distillation Method

This is a classical method for determining the boiling point of a liquid.[3][4]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle or sand bath).
- Procedure:
 - Place a measured volume of **Bis(1,3-dimethylbutyl) maleate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly—just below the side arm of the distillation flask—to accurately measure the temperature

of the vapor that is in equilibrium with the liquid.

- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- Record the atmospheric pressure at the time of the experiment.

b) Thiele Tube Method

This micro-method is suitable when only a small amount of the substance is available.^[4]

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
 - A small amount of **Bis(1,3-dimethylbutyl) maleate** is placed in the small test tube.
 - The capillary tube is placed inside the test tube with its open end downwards.
 - The test tube is attached to the thermometer, and both are placed in the Thiele tube containing a high-boiling point oil (like mineral oil or silicone oil).
 - The Thiele tube is heated, and as the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.
 - Heating is stopped, and the apparatus is allowed to cool.
 - The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.^{[4][5]}

Vapor Pressure Determination

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature.

a) Static Method

This method directly measures the vapor pressure of a substance in a closed system at a constant temperature.^[6]

- Apparatus: A sample container connected to a pressure-measuring device (manometer) and a vacuum pump, all enclosed in a constant temperature bath.
- Procedure:
 - The sample of **Bis(1,3-dimethylbutyl) maleate** is placed in the container.
 - The system is evacuated to remove any air.
 - The container is brought to the desired temperature using the constant temperature bath.
 - The pressure of the vapor in equilibrium with the liquid is measured using the manometer. This pressure is the vapor pressure of the substance at that temperature.

b) Ebullioscopic Method

This method involves measuring the boiling point of the liquid at different applied pressures.^[7]

- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, a thermometer, and a connection to a pressure control system.
- Procedure:
 - The sample is placed in the boiling flask.
 - The pressure in the system is set to a desired value using the pressure control system.
 - The sample is heated to its boiling point under the set pressure.
 - The temperature at which the liquid boils is recorded.
 - This process is repeated for a range of pressures, yielding a set of pressure-temperature data points that describe the vapor pressure curve.

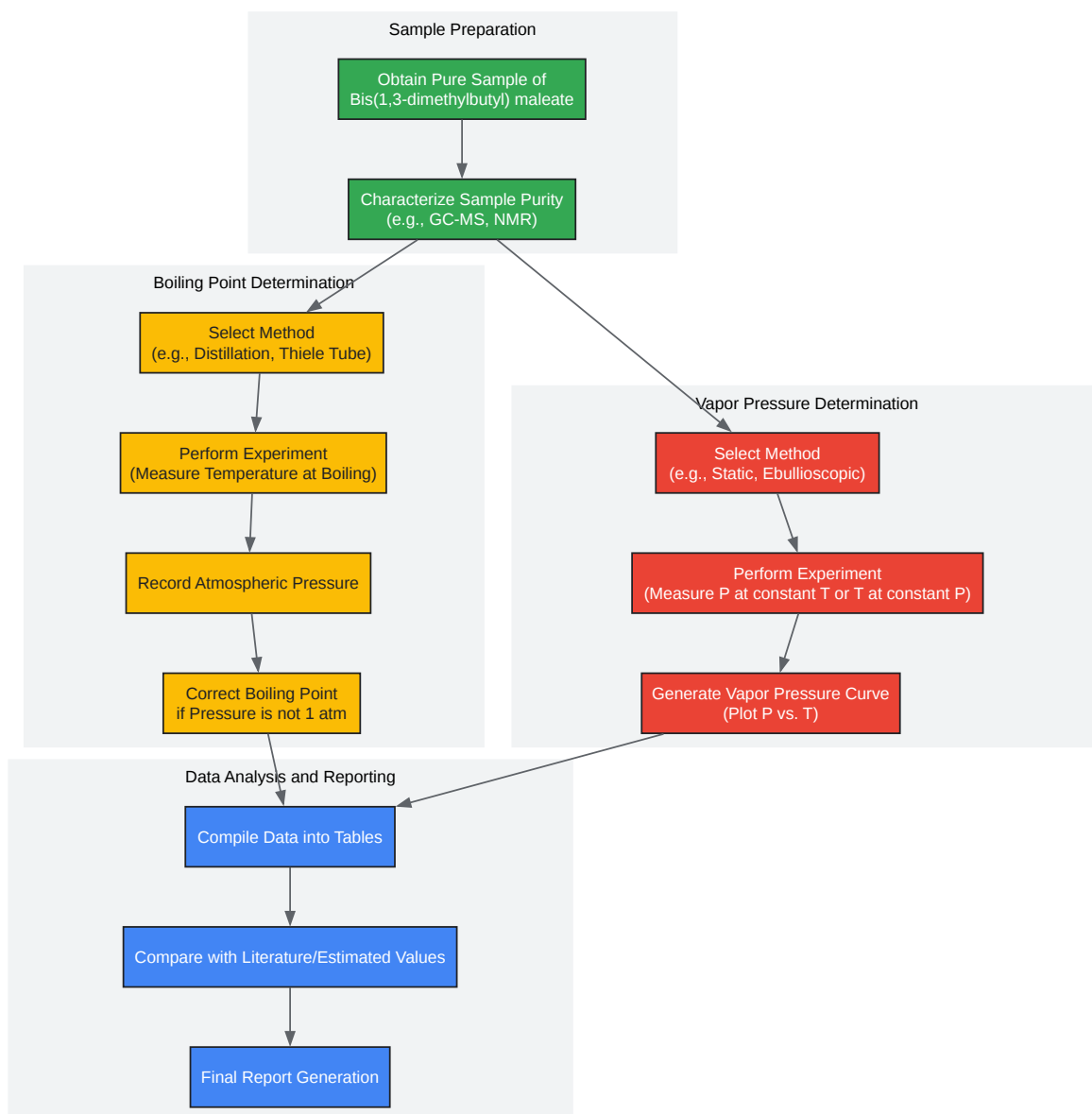
c) Thermogravimetric Analysis (TGA)

TGA can be used as an indirect method to estimate vapor pressure.^{[7][8]}

- Apparatus: A thermogravimetric analyzer.
- Procedure:
 - A small sample of **Bis(1,3-dimethylbutyl) maleate** is placed in the TGA pan.
 - The sample is heated at a constant rate under a controlled atmosphere.
 - The TGA measures the mass loss of the sample as a function of temperature.
 - The rate of mass loss due to evaporation is related to the vapor pressure, which can be calculated using appropriate equations and calibration with standards.^[7]

Workflow and Logical Relationships

The determination of vapor pressure and boiling point follows a logical progression of sample preparation, experimental execution, and data analysis. The following diagram illustrates a generalized workflow for these determinations.



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References

- 1. bis(1,3-dimethylbutyl) maleate CAS#: 105-52-2 [m.chemicalbook.com]
- 2. 105-52-2 CAS MSDS (bis(1,3-dimethylbutyl) maleate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. people.chem.umass.edu [people.chem.umass.edu]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. jove.com [jove.com]
- 6. What is the vapor pressure of esters? - Blog [chemgulf.com]
- 7. air.unimi.it [air.unimi.it]
- 8. researchgate.net [researchgate.net]
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